

# reactivity of 1,3-Di-tert-butylimidazol-2-ylidene with electrophiles

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## Compound of Interest

Compound Name: 1,3-Di-tert-butylimidazol-2-ylidene

Cat. No.: B137524

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An In-depth Technical Guide to the Reactivity of **1,3-Di-tert-butylimidazol-2-ylidene** with Electrophiles

## For Researchers, Scientists, and Drug Development Professionals

### Abstract

**1,3-Di-tert-butylimidazol-2-ylidene** (IBu) is a stable N-heterocyclic carbene (NHC) that has garnered significant attention due to its strong nucleophilicity and efficacy as a ligand in organometallic catalysis. Its reactivity is dominated by the lone pair of electrons localized on the divalent C2 carbon, making it a potent reactant towards a wide array of electrophilic species. This technical guide provides a comprehensive overview of the reactivity of IBu with various electrophiles, presenting quantitative data, detailed experimental protocols for key reactions, and graphical representations of reaction pathways to facilitate a deeper understanding for researchers in chemical synthesis and drug development.

## Introduction: Properties of 1,3-Di-tert-butylimidazol-2-ylidene (IBu)

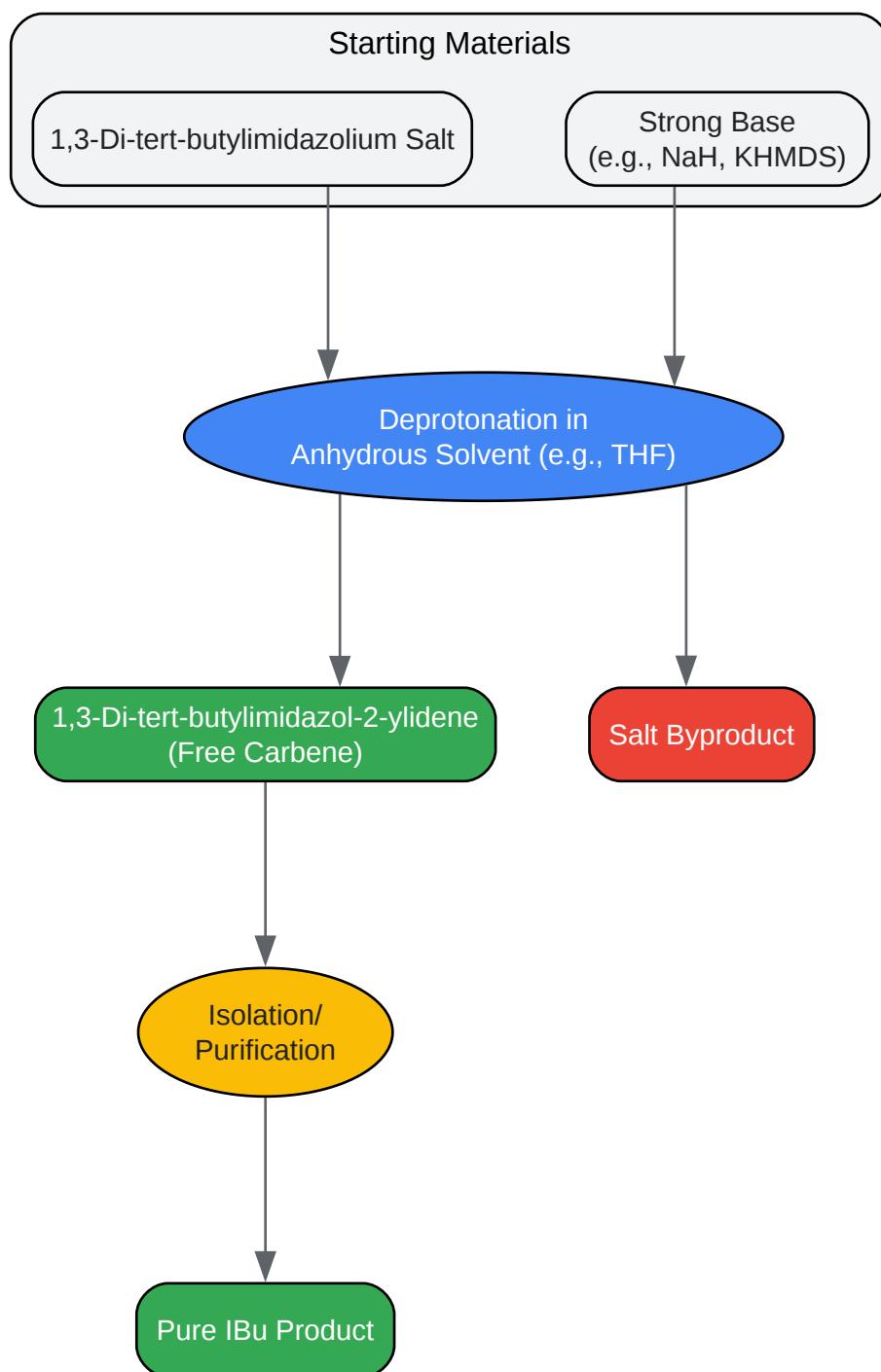
**1,3-Di-tert-butylimidazol-2-ylidene**, often abbreviated as IBu, is a white crystalline solid with the molecular formula  $C_{11}H_{20}N_2$ .<sup>[1]</sup> It is characterized by a divalent carbon atom (the carbene center) flanked by two nitrogen atoms within a five-membered imidazole ring. The nitrogen

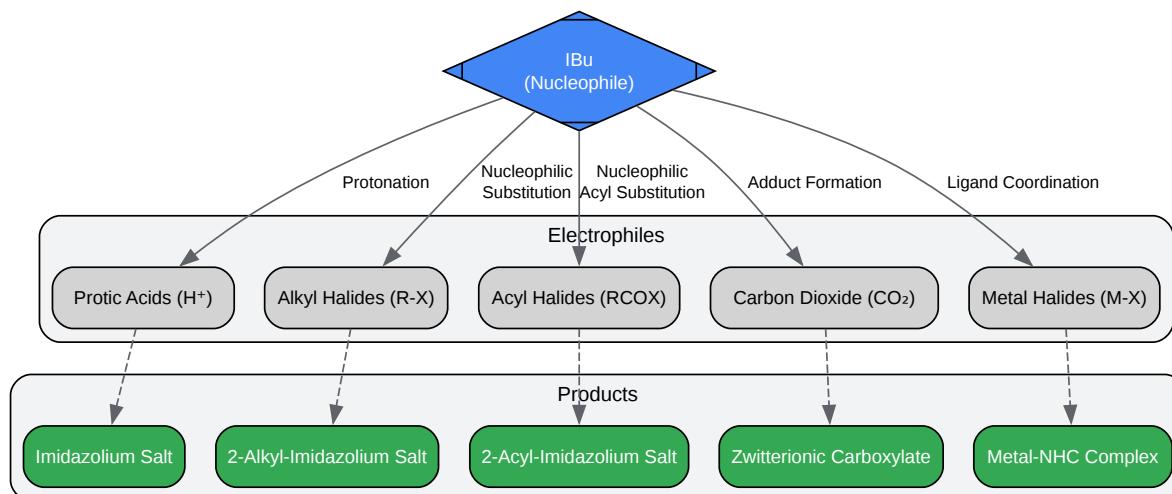
atoms are substituted with bulky tert-butyl groups, which provide significant steric shielding to the carbene center and enhance the overall stability of the molecule.[2]

The electronic properties of the carbene center are key to its reactivity. IBu is a powerful electron-donating species and a strong Lewis base.[2] This high nucleophilicity drives its reactions with a broad spectrum of electrophiles, ranging from simple protic acids to complex transition metal centers. Its strong  $\sigma$ -donating ability makes it an exceptional ligand for stabilizing metals in various oxidation states, which is fundamental to its widespread use in catalysis.[3]

## Synthesis of 1,3-Di-tert-butylimidazol-2-ylidene

The most common and practical method for synthesizing IBu involves the deprotonation of its corresponding imidazolium salt precursor, 1,3-di-tert-butylimidazolium chloride. This reaction is typically carried out using a strong base. The general workflow is straightforward and can be adapted for multigram scale synthesis.





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## References

- 1. strem.com [strem.com]
- 2. 1,3-Di-tert-butylimidazol-2-ylidene | 157197-53-0 | Benchchem [benchchem.com]
- 3. researchgate.net [researchgate.net]
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